

# Glass Transition Temperature of Thiokol® Polysulfide Polymers: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Thiokol

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This technical guide provides an in-depth overview of the glass transition temperature (T<sub>g</sub>) of various Thiokol® grades of liquid polysulfide polymers. Understanding the T<sub>g</sub> is crucial as it dictates the material's physical state—transitioning from a rigid, glassy state to a soft, rubbery state—and consequently, its operational temperature range and mechanical properties. This document outlines the available data on the T<sub>g</sub> of different Thiokol® grades, details the experimental protocols for its determination, and provides a visual workflow for the experimental process.

## Thermal Properties of Thiokol® Grades

Direct, comparative data for the glass transition temperature of all specific Thiokol® grades is not readily available in public literature. However, based on data for chemically similar polysulfide polymers and the specified service temperature ranges, the following table summarizes the available thermal properties. The glass transition temperature for polysulfide polymers is consistently reported to be around -55°C.<sup>[1][2]</sup> This aligns with the lower end of the service temperature range provided for grades such as Thiokol® LP-32.<sup>[3][4]</sup>

Thiokol® Grade	Approximate Glass Transition Temperature (Tg)	Service Temperature Range
General Polysulfide Polymers	~ -55°C[1][2]	Not Specified
LP-2	Not Specified	General purpose, similar range to LP-32 expected
LP-3	Not Specified	General purpose, similar range to LP-32 expected
LP-32	Inferred to be approx. -54°C	-54°C to 121°C (-65°F to 250°F)[3][4]
LP-33	Not Specified	General purpose, similar range to LP-32 expected

It is important to note that the glass transition is not a sharp melting point but occurs over a temperature range. The exact Tg can be influenced by factors such as the polymer's molecular weight, degree of cross-linking, and the presence of any additives or fillers.

## Experimental Protocols for Determining Glass Transition Temperature

The glass transition temperature of polymers is typically determined using thermal analysis techniques such as Differential Scanning Calorimetry (DSC) or Dynamic Mechanical Analysis (DMA).

### Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique in which the difference in the amount of heat required to increase the temperature of a sample and a reference is measured as a function of temperature. The glass transition is observed as a step-like change in the heat flow curve.

Methodology:

- **Sample Preparation:** A small sample of the cured Thiokol® polymer (typically 5-15 mg) is accurately weighed and hermetically sealed in an aluminum DSC pan.
- **Instrument Setup:** The DSC instrument is purged with an inert gas, such as nitrogen, to prevent oxidative degradation of the sample.
- **Thermal Cycling:** To erase any prior thermal history, the sample is often subjected to a heat-cool-heat cycle. A typical procedure would be:
  - Heat the sample to a temperature well above its expected  $T_g$  (e.g., 50°C) at a controlled rate (e.g., 10-20°C/min).
  - Cool the sample to a temperature well below its  $T_g$  (e.g., -100°C) at a controlled rate.
  - Reheat the sample at a controlled rate (e.g., 10-20°C/min) through the glass transition region. The data from this second heating scan is typically used for analysis.
- **Data Analysis:** The glass transition temperature is determined from the resulting heat flow versus temperature curve. It is often taken as the midpoint of the step-like transition in the heat flow.

## Dynamic Mechanical Analysis (DMA)

DMA is a technique used to study the mechanical and viscoelastic properties of materials as a function of temperature, time, and frequency. The glass transition is identified by a sharp decrease in the storage modulus ( $E'$ ) and a peak in the loss modulus ( $E''$ ) or the damping factor ( $\tan \delta$ ).

Methodology (based on ASTM D7028 principles):

- **Sample Preparation:** A rectangular specimen of the cured Thiokol® polymer is prepared with precise dimensions (e.g., length, width, and thickness).
- **Instrument Setup:** The specimen is mounted in the DMA instrument, typically in a flexural (bending) or tensile oscillation mode.
- **Test Parameters:** The sample is subjected to a sinusoidal oscillating stress or strain at a constant frequency (e.g., 1 Hz) while the temperature is increased at a constant rate (e.g., 3-

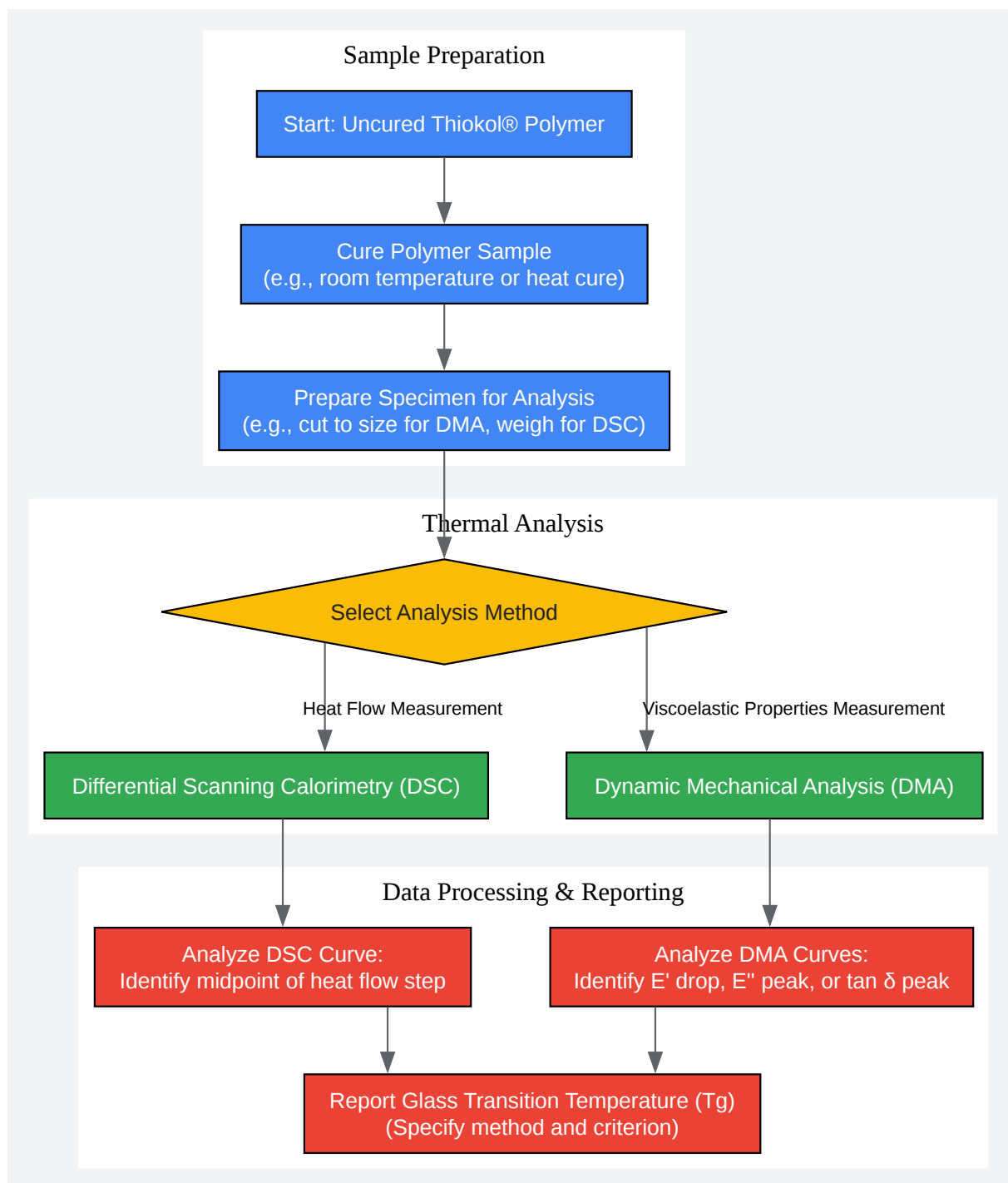
5°C/min).

- Data Acquisition: The instrument measures the storage modulus (a measure of the elastic response), the loss modulus (a measure of the viscous response), and tan delta (the ratio of loss modulus to storage modulus) as a function of temperature.
- Data Analysis: The glass transition temperature can be reported as the temperature at which:
  - The storage modulus shows a significant drop.
  - The loss modulus reaches its peak.
  - The tan delta curve reaches its peak.

Each of these points will yield a slightly different Tg value, so it is crucial to specify the criterion used for reporting.

## Experimental Workflow for Tg Determination

The following diagram illustrates the general workflow for determining the glass transition temperature of a Thiokol® polymer sample.



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Caption: Workflow for determining the glass transition temperature of Thiokol® polymers.

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- To cite this document: BenchChem. [Glass Transition Temperature of Thiokol® Polysulfide Polymers: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075076#glass-transition-temperature-of-different-thiokol-grades>]

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